

Unveiling the Therapeutic Potential of Kaempferol 7-O-glucoside: A Technical Guide

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Compound of Interest

Compound Name: *kaempferol 7-O-glucoside*

Cat. No.: *B191667*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Kaempferol 7-O-glucoside, a naturally occurring flavonoid glycoside, has emerged as a compound of significant interest in the scientific community due to its diverse and potent biological activities. This technical guide provides an in-depth exploration of the core biological functions of **kaempferol 7-O-glucoside**, with a particular focus on its anti-inflammatory, anticancer, and neuroprotective properties. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes the intricate signaling pathways modulated by this compound, offering a comprehensive resource for researchers and professionals in the field of drug discovery and development.

Introduction

Flavonoids, a class of polyphenolic secondary metabolites found in various plants, are renowned for their health-promoting properties. Among these, kaempferol and its glycosides have been extensively studied. **Kaempferol 7-O-glucoside**, a specific glycosidic derivative of kaempferol, has demonstrated a range of biological effects that position it as a promising candidate for therapeutic development. This guide will delve into the molecular mechanisms and experimental evidence supporting its key biological activities.

Anti-inflammatory Activity

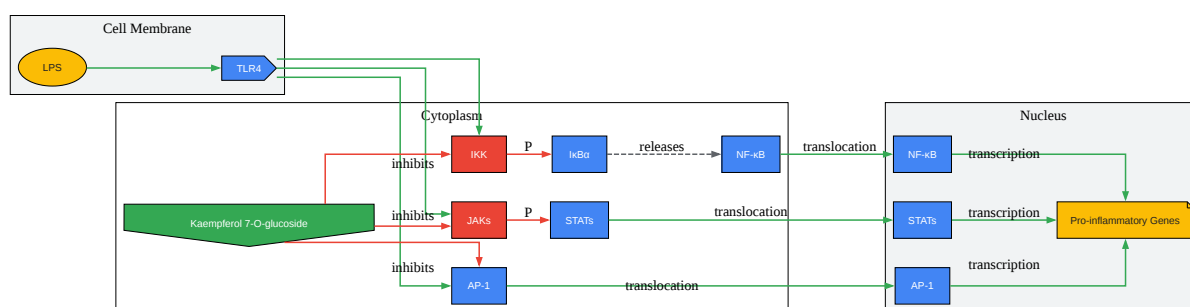
Kaempferol 7-O-glucoside exhibits potent anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. In cellular models, it has been shown to suppress the production of pro-inflammatory mediators in lipopolysaccharide (LPS)-stimulated macrophages.[1]

Molecular Mechanisms

The anti-inflammatory action of **kaempferol 7-O-glucoside** is primarily mediated through the inhibition of the NF- κ B, AP-1, and JAK-STAT signaling pathways.[1] In LPS-stimulated RAW 264.7 macrophages, it has been observed to decrease the production of nitric oxide (NO), prostaglandin E2 (PGE2), tumor necrosis factor- α (TNF- α), interleukin-1 β (IL-1 β), and interleukin-6 (IL-6).[1]

Signaling Pathways

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Caption: Anti-inflammatory signaling pathway of **Kaempferol 7-O-glucoside**.

Quantitative Data

Parameter	Cell Line	IC50 (μM)	Reference
T-cell Proliferation Inhibition	ConA-activated T-cells	>100	[2]
NO Production Inhibition	LPS-induced RAW 264.7	>100	[2]

Anticancer Activity

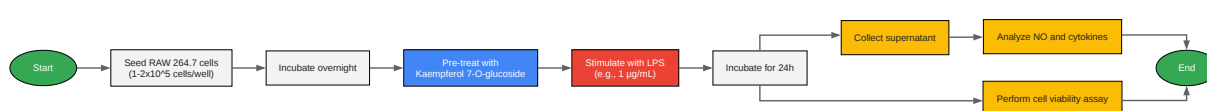
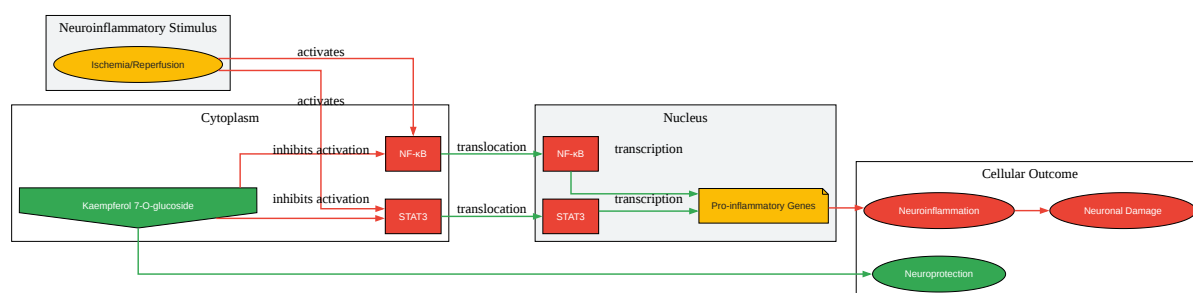
Kaempferol 7-O-glucoside has demonstrated notable anticancer properties in various cancer cell lines. Its mechanisms of action include inducing cell cycle arrest and apoptosis.

Molecular Mechanisms

Studies have shown that **kaempferol 7-O-glucoside** can induce G2/M phase arrest in HeLa human cervix carcinoma cells.[3] This is associated with a decrease in Cyclin B1 and Cdk1 levels in a p53-independent manner.[3] Furthermore, it promotes apoptosis, which is confirmed by characteristic morphological changes, DNA fragmentation, and an increased sub-G1 population.[3] The apoptotic pathway involves the inhibition of NF-κB nuclear translocation and modulation of the Bax/Bcl-2 ratio, indicating the involvement of the mitochondrial pathway.[3]

Signaling Pathways

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